

Physical properties of 1,2,4-Tribromobutane (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2,4-Tribromobutane

Cat. No.: B1582172

[Get Quote](#)

An In-depth Technical Guide on the Physical Properties of 1,2,4-Tribromobutane

This technical guide provides a focused overview of the key physical properties of **1,2,4-tribromobutane**, specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Physical Properties

1,2,4-Tribromobutane is a halogenated organic compound with the chemical formula C₄H₇Br₃.^{[1][2]} As a brominated alkane, its physical characteristics are significantly influenced by the presence of three heavy bromine atoms.^[2] It exists as a colorless liquid with a strong, pungent odor.^[1] The high molecular weight and the polarity of the carbon-bromine bonds contribute to its relatively high boiling point and density compared to its non-halogenated counterpart, butane.^[2]

Data Presentation

The quantitative physical properties of **1,2,4-tribromobutane** are summarized in the table below. It is important to note that these values are estimates.

Physical Property	Value
Boiling Point	218.12°C[3]
Density	2.2505 g/cm³[3]
Molecular Formula	C4H7Br3[3]
Molar Mass	294.81 g/mol

Experimental Protocols

While specific experimental protocols for the determination of the boiling point and density of **1,2,4-tribromobutane** are not extensively detailed in publicly available literature, standard methodologies for liquid compounds are applicable.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For a compound like **1,2,4-tribromobutane**, a distillation-based method is typically employed.

General Protocol:

- Apparatus Setup: A distillation apparatus is assembled, consisting of a round-bottom flask, a heating mantle, a condenser, a thermometer, and a collection flask.
- Sample Preparation: A sample of **1,2,4-tribromobutane** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- Heating: The sample is gradually heated. As the liquid boils, the vapor rises and comes into contact with the thermometer bulb before entering the condenser.
- Temperature Measurement: The temperature is recorded when it stabilizes, indicating that the vapor and liquid are in equilibrium. This constant temperature is the observed boiling point.[4]
- Condensation and Collection: The vapor then passes into the condenser, where it cools and liquefies, and the pure liquid is collected in the receiving flask.[4]

- Pressure Correction: The observed boiling point may need to be corrected based on the atmospheric pressure at the location of the experiment, as boiling point is pressure-dependent.[\[4\]](#)

Determination of Density

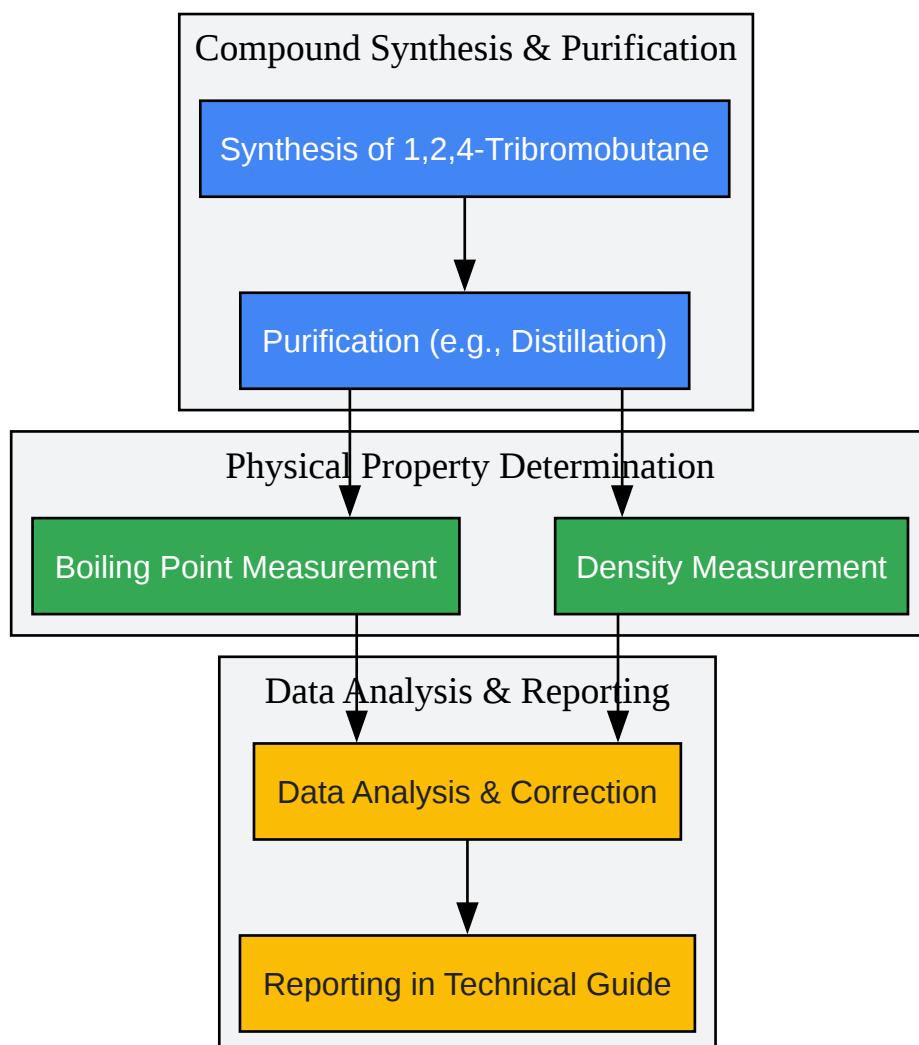
The density of a liquid can be determined using a pycnometer or a hydrometer.

General Protocol using a Pycnometer:

- Mass of Empty Pycnometer: The mass of a clean, dry pycnometer is accurately measured.
- Mass of Pycnometer with Water: The pycnometer is filled with distilled water of a known temperature, and its mass is measured. The mass of the water is then calculated.
- Volume Calculation: The volume of the pycnometer is determined using the known density of water at that specific temperature.
- Mass of Pycnometer with Sample: The pycnometer is emptied, dried, and then filled with **1,2,4-tribromobutane**. Its mass is measured, and the mass of the liquid is calculated.
- Density Calculation: The density of **1,2,4-tribromobutane** is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Logical Workflow Visualization

The following diagram illustrates a generalized workflow for the characterization of a chemical compound's physical properties.



[Click to download full resolution via product page](#)

Caption: Workflow for Physical Property Characterization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]

- 2. benchchem.com [benchchem.com]
- 3. chembk.com [chembk.com]
- 4. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Physical properties of 1,2,4-Tribromobutane (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1582172#physical-properties-of-1-2-4-tribromobutane-boiling-point-density\]](https://www.benchchem.com/product/b1582172#physical-properties-of-1-2-4-tribromobutane-boiling-point-density)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com